

Technical Support Center: Minimizing TW-37 Toxicity in Normal Cells

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Compound of Interest

Compound Name: TW-37

Cat. No.: B1683861

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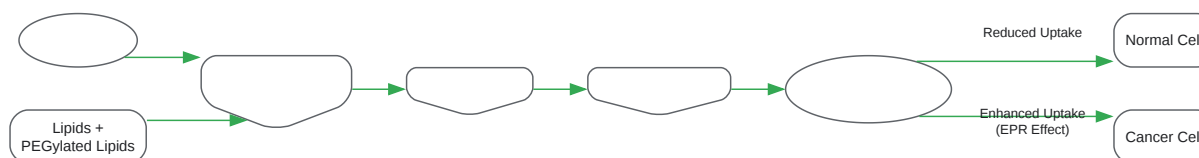
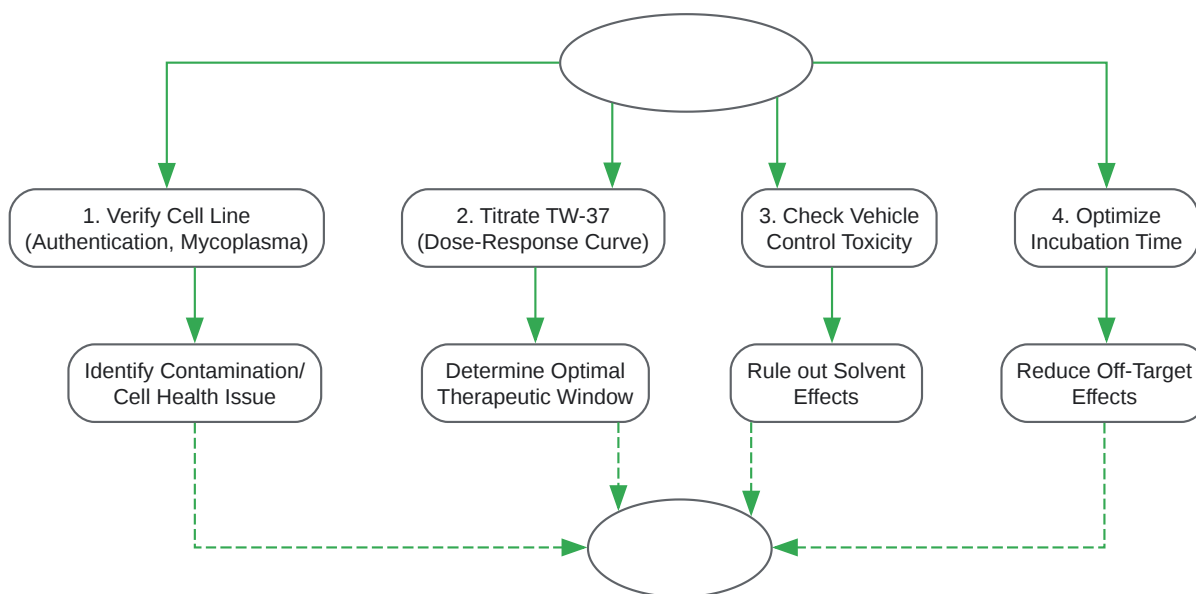
Welcome to the technical support center for **TW-37**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on minimizing the toxicity of **TW-37** in normal cells during your experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) in a question-and-answer format to address specific issues you may encounter.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **TW-37** and how does it relate to its toxicity profile?

A1: **TW-37** is a small-molecule inhibitor that targets the anti-apoptotic proteins of the Bcl-2 family, including Bcl-2, Bcl-xL, and Mcl-1. It binds to the BH3-binding groove of these proteins, preventing them from sequestering pro-apoptotic proteins like Bax and Bak. This allows Bax and Bak to form pores in the mitochondrial outer membrane, leading to the release of cytochrome c and subsequent activation of caspases, ultimately resulting in apoptosis (programmed cell death).

The toxicity of **TW-37** in normal cells is a concern because Bcl-2 family proteins also play a role in the survival of healthy cells. However, studies have shown that **TW-37** exhibits a degree of selectivity, with some normal cell types being less sensitive than cancer cells. For instance, one study reported no significant cytotoxic effects on normal peripheral blood lymphocytes.^[1] Nevertheless, off-target effects on normal cells, particularly those with a higher dependence on Bcl-2 family proteins for survival, can occur.



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References

- 1. Toxicity testing using hematopoietic stem cell assays - PubMed [pubmed.ncbi.nlm.nih.gov]

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